

Personal protective equipment for handling Sulcatone

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Compound of Interest

Compound Name: Sulcatone

Cat. No.: B7770689

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Essential Safety and Handling Guide for Sulcatone

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and operational procedures for the safe handling and disposal of **Sulcatone** (6-Methyl-5-hepten-2-one) in a laboratory setting. Adherence to these guidelines is critical to ensure personal safety and minimize environmental impact.

Chemical Safety Data

A summary of key quantitative data for **Sulcatone** is presented below for easy reference and comparison. This information is critical for conducting risk assessments and implementing appropriate safety controls.

Property	Value	Source
Molecular Formula	C ₈ H ₁₄ O	[1][2][3][4][5]
Molecular Weight	126.20 g/mol	
Appearance	Colorless to pale yellow liquid	
Odor	Powerful, fatty, green, citrus-like	
Boiling Point	173.5 °C (344.3 °F; 446.6 K)	
Melting Point	-67 °C (-88.8 °F; 206.1 K)	
Flash Point	50.6 °C to 57 °C (123.1 °F to 135 °F)	
Density	0.855 g/cm ³	
Vapor Density	4.35 (Air = 1)	

Hazard Identification and Classification

Sulcatone is classified as a flammable liquid and can cause serious eye irritation. It may also be harmful to aquatic life with long-lasting effects.

Hazard Classification	GHS Code	Signal Word
Flammable Liquid	H226	Warning
Serious Eye Irritation	H319	Warning
Hazardous to the aquatic environment, long-term hazard	H412	-

Personal Protective Equipment (PPE) Protocol

The following PPE is mandatory when handling **Sulcatone** to minimize exposure and ensure personal safety.

Eye and Face Protection

- **Safety Goggles:** Chemical splash goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 are required.
- **Face Shield:** In addition to goggles, a face shield should be worn when there is a significant risk of splashing.

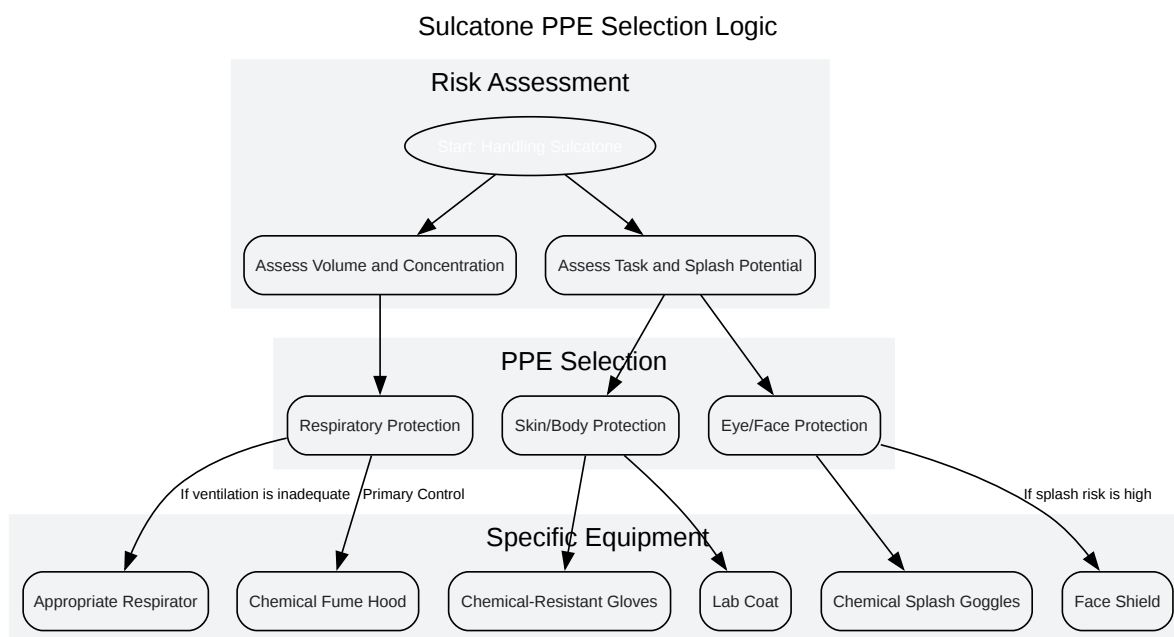
Skin and Body Protection

- **Gloves:** Chemical-resistant gloves are required. While the specific type is not always detailed, nitrile gloves are a common recommendation for handling chemicals in a laboratory. It is crucial to check the manufacturer's glove compatibility chart for **Sulcatone**. Gloves should be inspected before each use and replaced immediately if contaminated or damaged.
- **Laboratory Coat:** A flame-resistant lab coat or coveralls must be worn to protect against skin contact and small splashes.
- **Impervious Clothing:** For larger quantities or in situations with a higher risk of exposure, impervious clothing such as a chemical-resistant apron or suit should be utilized.
- **Closed-toe Shoes:** Street shoes such as sandals or perforated shoes are not permitted. Substantial, closed-toe shoes, preferably made of a chemical-resistant material, must be worn.

Respiratory Protection

- **Ventilation:** Always handle **Sulcatone** in a well-ventilated area, preferably within a chemical fume hood.
- **Respirator:** If engineering controls are not sufficient to maintain exposure below permissible limits, a suitable respirator must be worn. A multi-purpose combination respirator cartridge is recommended. The specific type of respirator will depend on the concentration of **Sulcatone** in use and a formal risk assessment should be conducted.

The following diagram outlines the logical relationship for selecting the appropriate level of PPE.



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*Diagram of the PPE selection workflow for handling **Sulcatone**.*

Operational Plan for Handling Sulcatone

A step-by-step procedural guide for the safe handling of **Sulcatone** from receipt to disposal is detailed below.

Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any damage or leaks in a well-ventilated area.

- **Storage:** Store **Sulcatone** in a tightly closed container in a dry, cool, and well-ventilated place. Keep it away from heat, sparks, open flames, and hot surfaces. It should be stored in a flammables cabinet.
- **Incompatibilities:** Store away from strong oxidizing agents, strong bases, and strong reducing agents.

Handling and Use

- **Preparation:** Before handling, ensure that a safety shower and eyewash station are readily accessible.
- **Engineering Controls:** All work with **Sulcatone** should be conducted in a chemical fume hood to minimize inhalation exposure.
- **Grounding:** Ground and bond containers when transferring material to prevent static discharge. Use only non-sparking tools.
- **Personal Hygiene:** Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mist. Wash hands thoroughly after handling.

Spill Management

- **Small Spills:** For small spills, absorb the liquid with an inert absorbent material such as sand, silica gel, or universal binder.
- **Large Spills:** For large spills, evacuate the area and prevent further leakage if it is safe to do so.
- **Cleanup:** Collect the absorbed material and contaminated surfaces into a suitable, closed container for disposal. Decontaminate the spill area with alcohol.

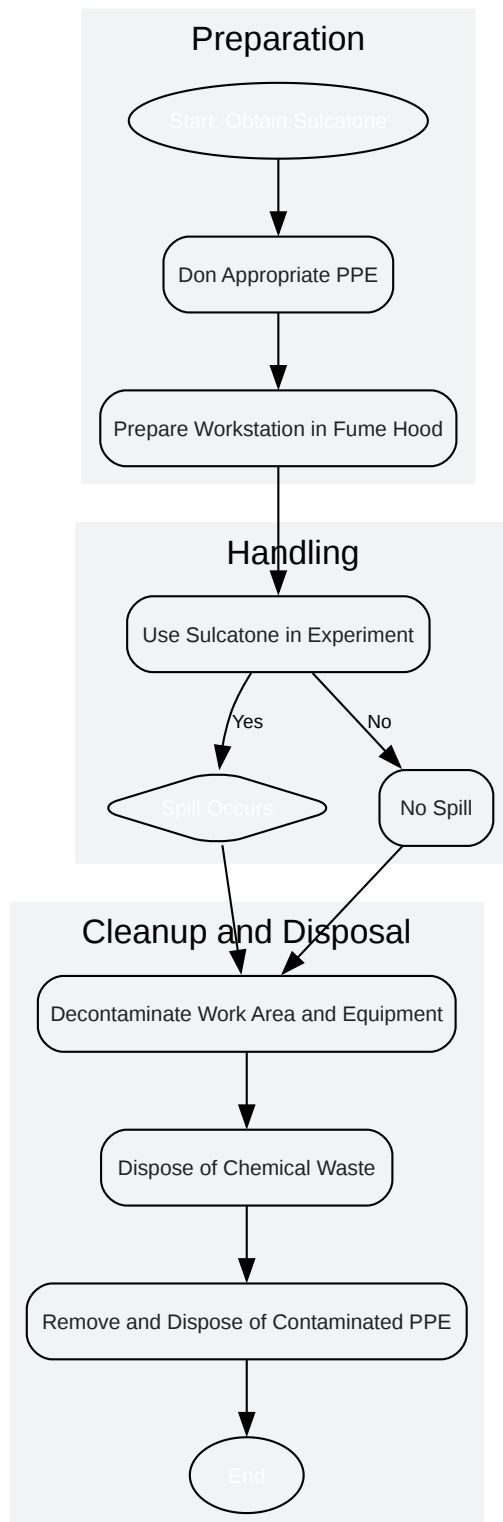
Disposal Plan

- **Waste Collection:** Collect all **Sulcatone** waste, including contaminated absorbent materials and disposable PPE, in a designated and properly labeled hazardous waste container.

- Disposal Regulations: Dispose of the waste in accordance with all local, state, and federal regulations. Do not dispose of it into the environment. Contact your institution's environmental health and safety (EHS) office for specific disposal procedures.

The following diagram illustrates the standard operating procedure for handling **Sulcatone**.

Sulcatone Handling and Disposal Workflow



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*A step-by-step workflow for the safe handling and disposal of **Sulcatone**.*

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